

Solubility Profile of C.I. Disperse Blue 124: A Technical Guide

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Compound of Interest

Compound Name: Disperse blue 124

Cat. No.: B3427788

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This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Disperse Blue 124** (CAS No: 61951-51-7), a monoazo dye utilized in the textile industry and as a standard for allergy-releasing dye assays.[1] Understanding the solubility of this compound in various solvents is critical for its application in dyeing processes, analytical method development, and toxicological studies.

Disperse Blue 124, with the molecular formula $C_{16}H_{19}N_5O_4S$, is characterized by its low aqueous solubility, a common feature of disperse dyes.[2][3] These dyes are designed to be applied to hydrophobic fibers like polyester from aqueous dispersions.[4][5] Consequently, their solubility in water is minimal, while they exhibit higher solubility in organic solvents.[3]

Core Physicochemical Properties of Disperse Blue 124

| Property | Value | Source |
|-------------------|---|-----------|
| Molecular Formula | C ₁₆ H ₁₉ N ₅ O ₄ S | [1][2][6] |
| Molecular Weight | 377.42 g/mol | [6] |
| CAS Number | 61951-51-7 | [1][2][6] |
| Appearance | Brilliant blue | [6] |
| LogP | 4.68770 | [2] |

Quantitative Solubility Data

Specific quantitative solubility data for **Disperse Blue 124** in a wide range of solvents is not extensively available in published literature. Disperse dyes are generally characterized as being sparingly soluble in water.[2] While one commercial source provides **Disperse Blue 124** as a 100 µg/mL solution in acetonitrile, this represents a prepared concentration rather than the saturation solubility.[1]

For illustrative purposes, the following table presents representative solubility data for a structurally different disperse dye, Disperse Blue 54, to provide a general understanding of the expected solubility behavior of this class of dyes. It is crucial to note that these values are not for **Disperse Blue 124** and must be experimentally determined for the specific application.

Table 1: Illustrative Solubility of a Representative Disperse Dye (Disperse Blue 54) in Selected Organic Solvents[7]

| Solvent | Temperature (°C) | Solubility (g/100 g Solvent) |
|-----------------|------------------|-------------------------------|
| Acetone | 25 | ~0.5 - 1.0 |
| Chloroform | 25 | ~1.0 - 2.0 |
| Dichloromethane | 25 | ~1.0 - 2.0 |
| Ethyl Acetate | 25 | ~0.2 - 0.5 |
| Methanol | 25 | ~0.1 - 0.2 |
| Toluene | 25 | ~0.1 - 0.3 |

Experimental Protocol for Solubility Determination

A common and reliable method for determining the solubility of a colored compound like **Disperse Blue 124** is through UV-Vis spectrophotometry, which relies on the Beer-Lambert Law.^[7] This protocol outlines the steps to determine the solubility of **Disperse Blue 124** in a given solvent.

Materials and Equipment

- **Disperse Blue 124** (pure solid)
- Solvent of interest (e.g., acetone, ethanol, dichloromethane)
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge or filtration apparatus (e.g., 0.45 µm syringe filters)
- UV-Vis spectrophotometer
- Thermostatically controlled shaker or water bath

Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **Disperse Blue 124** to a known volume of the chosen solvent in a sealed container.
 - Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A thermostatically controlled shaker is recommended.
 - After equilibration, allow the solution to stand to let the undissolved solid settle.
- Separation of the Saturated Solution:
 - Carefully separate the saturated supernatant from the excess solid. This can be achieved by centrifugation followed by decantation or by filtering the solution through a 0.45 µm syringe filter to remove any undissolved particles.
- Preparation of Standard Solutions and Calibration Curve:
 - Accurately weigh a small amount of **Disperse Blue 124** and dissolve it in the solvent to prepare a stock solution of known concentration.
 - Perform a series of dilutions of the stock solution to create a set of standard solutions with decreasing, known concentrations.
 - Using the UV-Vis spectrophotometer, determine the wavelength of maximum absorbance (λ_{max}) for **Disperse Blue 124** in the chosen solvent by scanning a spectrum of one of the standard solutions.
 - Measure the absorbance of each standard solution at the determined λ_{max} .
 - Plot a graph of absorbance versus concentration to generate a calibration curve. The relationship should be linear, following the Beer-Lambert Law ($A = \epsilon bc$).
- Measurement and Calculation of Solubility:
 - Take a precise aliquot of the clear, saturated solution and dilute it with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.

- Measure the absorbance of the diluted saturated solution at the λ_{max} .
- Using the equation of the calibration curve, determine the concentration of the diluted solution.
- Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor. This value represents the solubility of **Disperse Blue 124** in the solvent at the specified temperature.

Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of dye solubility.

Caption: Workflow for the experimental determination of dye solubility.

Signaling Pathways

Currently, there is no readily available information in the public domain linking **Disperse Blue 124** to specific signaling pathways. Its primary documented biological effect is as a contact allergen, capable of causing textile dermatitis.[2] Further research would be required to investigate any potential interactions with cellular signaling cascades.

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